

3-Chloro-4-nitrobenzenesulfonyl Chloride: Stability Profile & Storage Protocol

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Compound of Interest

Compound Name: 3-Chloro-4-nitrobenzenesulfonyl
chloride

CAS No.: 64835-30-9

Cat. No.: B1461730

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Executive Summary & Chemical Identity

3-Chloro-4-nitrobenzenesulfonyl chloride (CAS 64835-30-9) is a highly electrophilic sulfonylating agent used primarily as a building block in the synthesis of sulfonamide-based pharmaceuticals and agrochemicals.^{[1][2][3][4]} It serves as a critical scaffold for introducing the 3-chloro-4-nitrobenzene moiety, often used to tune lipophilicity and metabolic stability in drug candidates.

CRITICAL ISOMER ALERT: Researchers frequently confuse this compound with its regioisomer, 4-Chloro-3-nitrobenzenesulfonyl chloride (CAS 97-08-5). The position of the nitro and chlorine substituents significantly alters the electronic environment of the sulfonyl group, affecting reactivity rates and hydrolysis susceptibility. Verify the CAS number and structure (NMR) before use.

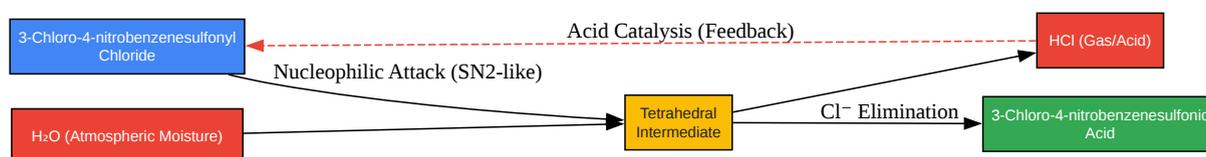
Property	Data
CAS Number	64835-30-9
Formula	C ₆ H ₃ Cl ₂ NO ₄ S
Molecular Weight	256.06 g/mol
Physical State	Crystalline Solid (typically pale yellow)
Primary Hazard	Corrosive (Skin Corr. 1B), Moisture Sensitive

Chemical Stability Profile

The stability of **3-Chloro-4-nitrobenzenesulfonyl chloride** is governed by the electrophilicity of the sulfur atom. The electron-withdrawing nitro (-NO₂) and chloro (-Cl) groups on the benzene ring significantly increase the positive character of the sulfur, making it exceptionally susceptible to nucleophilic attack, particularly by water (hydrolysis).

Mechanism of Degradation (Hydrolysis)

Moisture is the primary destabilizing factor. Upon exposure to atmospheric humidity, the sulfonyl chloride undergoes rapid hydrolysis, liberating hydrochloric acid (HCl) and forming the corresponding sulfonic acid. This reaction is autocatalytic; the generated HCl can further catalyze degradation and corrode storage vessels.



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Figure 1: Hydrolytic degradation pathway. The formation of HCl creates a corrosive environment that accelerates container failure and further degradation.

Thermal Stability

While the compound is chemically stable at room temperature under inert conditions, it possesses a finite thermal ceiling.

- Decomposition Onset: generally $>100^{\circ}\text{C}$ (exothermic decomposition).
- Hazard: Thermal decomposition releases toxic gases: NO_x , SO_x , and HCl .
- Impact: Storage above 30°C significantly accelerates the rate of hydrolysis if any moisture is present.

Storage & Handling Protocols

To maintain reagent integrity ($>98\%$ purity) for extended periods (6–12 months), a rigorous "Cold-Dry-Inert" protocol is required.

The "Cold-Dry-Inert" Storage Standard

Parameter	Specification	Rationale
Temperature	2°C to 8°C	Slows kinetic rate of hydrolysis and thermal decomposition.
Atmosphere	Argon or Nitrogen	Displaces atmospheric moisture. Argon is preferred (heavier than air).
Container	Glass + Teflon Liner	Glass is impervious to HCl ; Teflon liners prevent cap corrosion.
Desiccant	Secondary Containment	Store the primary vial inside a jar containing Drierite or Silica Gel.

Handling Workflow (Step-by-Step)

This protocol prevents "condensate shock"—the rapid absorption of water when a cold bottle is opened in humid air.

- Equilibration: Remove the container from the refrigerator (2-8°C). DO NOT OPEN. Allow it to warm to room temperature (approx. 30–45 mins).
 - Why? Opening a cold bottle causes immediate condensation of atmospheric moisture onto the solid, initiating hydrolysis.
- Inert Sampling: Place the bottle in a desiccator or glove bag if available. If working on a bench, flush the headspace with Nitrogen/Argon immediately after opening.
- Aliquot & Reseal: Quickly weigh the required amount. Wipe the threads of the bottle with a dry Kimwipe to remove any powder (which prevents a tight seal).
- Purge & Close: Stream inert gas into the bottle for 10–15 seconds before screwing the cap on tightly.
- Secondary Seal: Wrap the cap junction with Parafilm to minimize gas exchange.

Quality Control: A Self-Validating System

Because this isomer is less common than its 4-chloro-3-nitro counterpart, literature melting points can be variable or absent. You must validate the reagent before critical reactions.

Visual Inspection

- Pass: Pale yellow to off-white crystalline powder.^[5] Free-flowing.
- Fail: Clumping, "wet" appearance, or presence of liquid droplets (indicates hydrolysis to sulfonic acid).
- Warning Sign: A "pop" sound or visible white fumes (HCl) upon opening indicates significant degradation.

Analytical Verification Protocol

If the reagent has been stored for >3 months, verify purity using ¹H-NMR rather than melting point alone, as the sulfonic acid byproduct often has a high melting point, leading to ambiguous results.

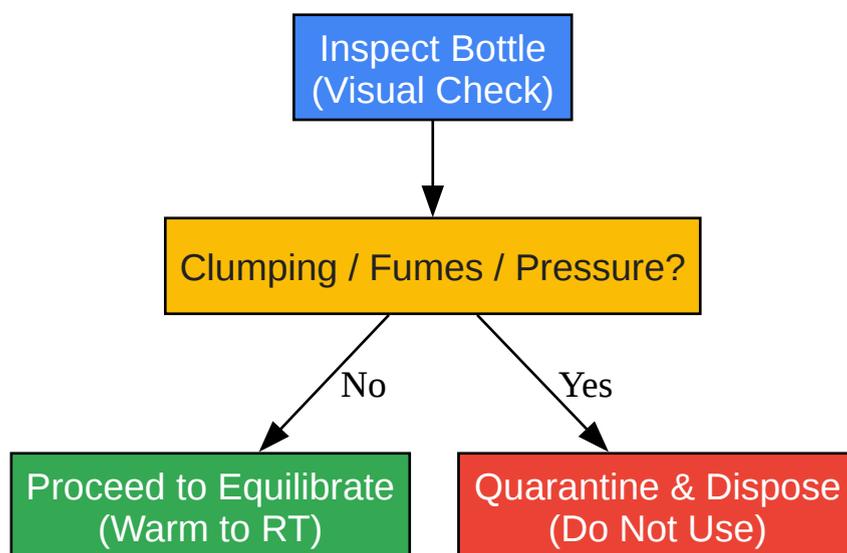
Protocol:

- Dissolve ~5 mg in CDCl_3 (Chloroform-d).
- Key Signature: Look for the specific aromatic splitting pattern of the 3-chloro-4-nitro isomer.
 - Degradation Check: Sulfonic acid derivatives are often insoluble in CDCl_3 or will show a significant chemical shift change due to the loss of the electron-withdrawing Cl on the sulfonyl group.
- Acceptance Criteria: Integration of aromatic peaks must be consistent; no broad "hump" from acidic protons (unless using DMSO-d_6 where -OH might be visible).

Safety & Emergency Procedures

Hazard Class: Corrosive (Category 1B). Signal Word: DANGER.

- Skin Contact: Immediate, severe burns. The hydrolysis product (HCl) exacerbates tissue damage.
 - Action: Wash with copious water for 15 minutes.^[6] Do not neutralize with base immediately on skin (exothermic risk).
- Pressure Hazard: Old bottles may be pressurized with HCl gas.
 - Action: Open old bottles inside a fume hood behind a sash. Point the opening away from the face.



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Figure 2: Safety decision tree for handling stored sulfonyl chlorides.

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